

# foramsulfuron for grass and broadleaf weed control

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## Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

Cat. No.: S638527

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## Foramsulfuron Overview and Properties

**Foramsulfuron** is a selective, post-emergence herbicide from the sulfonylurea chemical family. It is primarily used for controlling grass and broadleaf weeds in corn and turf settings [1] [2]. Its action is systemic, meaning it is absorbed by foliage and roots and translocated throughout the plant [1].

The herbicidal activity stems from the inhibition of the enzyme **acetolactate synthase (ALS)**, also known as acetohydroxyacid synthase (AHAS) [1] [2]. This enzyme is critical for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine. Inhibition of ALS halts cell division and plant growth, leading to plant death [1].

The following table summarizes the key physicochemical properties of **foramsulfuron**.

Property	Value / Description
Chemical Family	Sulfonylurea [1]
IUPAC Name	1-(4,6-dimethoxypyrimidin-2-yl)-3-[2-(dimethylcarbamoyl)-5-formamidophenylsulfonyl]urea [2]
CAS RN	173159-57-4 [2]

Property	Value / Description
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>6</sub> O <sub>7</sub> S [2]
Mode of Action	Acetolactate synthase (ALS) inhibitor (HRAC Group 2) [1] [2]
Molecular Mass	452.44 g/mol [2]
Solubility in Water (at 20 °C, pH 7)	3293 mg/l (High) [2]
Octanol-Water Partition Coefficient (log P)	-0.78 (Low) [2]

## Application Guidelines and Efficacy

**Foramsulfuron** is marketed under various trade names, including **Option**, **Equip**, and **Revolver** [1] [2]. It is commonly formulated as oil-dispersion (OD) liquids or wettable granules (WG) [1] [3].

The table below outlines standard application protocols. Always consult the local product label prior to application, as directions and approved uses may vary by region.

Parameter	Application Specification
Target Crops	Field corn (Eastern Canada, Manitoba), lowbush blueberries (Eastern Canada), turf (golf courses, lawns, athletic fields) [4] [2] [3]
Application Type	Post-emergence, foliar application [1]
Application Timing	In corn, from 1- to 8-leaf stage [3]

| **Weeds Controlled** | **Grasses:** Large crabgrass, fall panicum, green foxtail [3]. **Broadleaves:** Common chickweed [3]. Also effective on *Lolium perenne*, *Poa annua*, *Eleusine indica* [2]. | | **Use in Canada** |

Registered products include **Option 2.25 OD Liquid Herbicide** and **Tribute Solo 32 DF Herbicide** (a mixture of **foramsulfuron** and iodosulfuron) [4]. |

## Adjuvant Selection and Tank-Mixing Protocols

Herbicide performance is highly dependent on the adjuvant system. Research indicates that **methyated seed oils (MSO)** are the most effective adjuvants for **foramsulfuron**, significantly outperforming non-ionic surfactants (NIS) and crop oil concentrates (COC) on key weeds like *Setaria faberi* and *Abutilon theophrasti* [5].

### Key Experimental Protocol: Adjuvant Efficacy

This methodology is adapted from greenhouse and field experiments designed to quantify adjuvant effects [5].

- **Herbicide Application:** **Foramsulfuron** was applied at a typical field rate of 37 g a.i./ha.
- **Adjuvant Treatments:**
  - Non-ionic surfactant (NIS) at 0.25% v/v.
  - Crop oil concentrate (COC) at 1.0% v/v.
  - Methyated seed oil (MSO) at 1.0% v/v.
  - Each adjuvant was tested both with and without a nitrogen fertilizer source (28% UAN at 2.5% v/v or ammonium sulfate).
- **Assessment:** Weed control was evaluated visually, and dry weight reduction of weeds was measured to determine the **GR<sub>80</sub>** (the dose required for 80% growth reduction).

**Results Summary:** The addition of 28% UAN to MSO provided the greatest enhancement of **foramsulfuron** activity. The use of ammonium sulfate (AMS) as a nitrogen source was also effective and can be used to overcome potential antagonism from cations in hard spray water [5].

## Regulatory and Safety Considerations

Health Canada's Pest Management Regulatory Agency (PMRA) completed a re-evaluation of **foramsulfuron** in February 2025 and has confirmed its continued registration with updated risk mitigation measures [4].

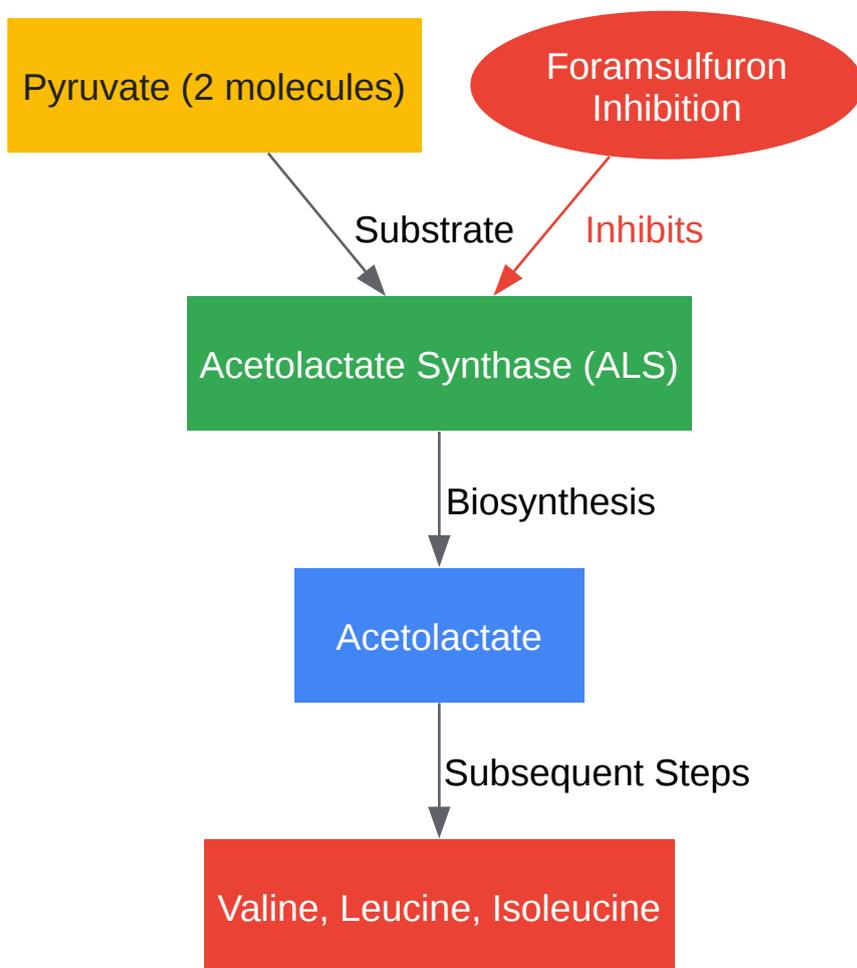
Key required label amendments include:

- **Personal Protective Equipment (PPE):** Updates to meet current standards for mixers, loaders, and applicators [4].
- **Restricted-Entry Interval (REI):** A standard REI of **12 hours** is required for workers entering treated areas [4].
- **Environmental Precautions:** Updated spray buffer zones to protect aquatic habitats and non-target plants, alongside precautionary statements regarding toxicity to aquatic organisms [4].

**Foramsulfuron** is characterized by low acute oral and dermal toxicity. It is not genotoxic, carcinogenic, neurotoxic, or a developmental/reproductive toxicant. It also presents low toxicity to mammals, birds, earthworms, and bees [4].

## Molecular Mechanism of Action

**Foramsulfuron** specifically inhibits the acetolactate synthase (ALS) enzyme. The following diagram illustrates this biochemical pathway and the site of inhibition.



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As the diagram shows, **foramsulfuron** binds to the ALS enzyme, blocking the first common step in the synthesis of branched-chain amino acids. This disruption in protein synthesis ultimately leads to the cessation of cell division and plant death [1].

## Research and Development Perspectives

- **Resistance Management:** Weeds like *Setaria faberi* have developed resistance to **foramsulfuron** [2]. Integrating **foramsulfuron** with herbicides having different modes of action is crucial for sustainable resistance management.
- **Advanced Formulations:** Future research is exploring **controlled-release formulations (CRFs)** using biodegradable polymers (e.g., PLA, PCL) or clay minerals to enhance efficacy and reduce environmental impact [6]. These systems aim to maintain optimal herbicide concentration over time, potentially lowering application rates and minimizing off-target movement.

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